

Safety and handling precautions for Fmoc-Gly-Cl.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Fmoc-Gly-Cl**

Cat. No.: **B019236**

[Get Quote](#)

An In-Depth Technical Guide to the Safe Handling and Application of **Fmoc-Gly-Cl** for Researchers, Scientists, and Drug Development Professionals

As a Senior Application Scientist, it is my experience that the successful and safe implementation of synthetic chemistry protocols hinges on a deep understanding of the reagents involved. This guide provides a comprehensive overview of the safety and handling precautions for N^{α} -(9-Fluorenylmethoxycarbonyl)glycyl chloride (**Fmoc-Gly-Cl**), a key building block in peptide synthesis. This document is structured to provide not just procedural steps, but the scientific rationale behind them, ensuring a self-validating system of laboratory safety and experimental integrity.

Understanding Fmoc-Gly-Cl: A Profile

Fmoc-Gly-Cl, with the CAS number 103321-49-9, is an N-protected amino acid chloride.^{[1][2]} The 9-fluorenylmethoxycarbonyl (Fmoc) group serves as a temporary protecting group for the amino function, which is stable under acidic conditions but readily cleaved by a mild base, such as piperidine.^{[3][4]} This characteristic is fundamental to its widespread use in solid-phase peptide synthesis (SPPS).^[3] The acyl chloride moiety makes it a highly reactive derivative of glycine, enabling efficient coupling to free amino groups in a growing peptide chain.^{[5][6]}

Chemical and Physical Properties of Fmoc-Gly-Cl

Property	Value	Source
CAS Number	103321-49-9	[1] [2]
Molecular Formula	C17H14ClNO3	[2] [7]
Molecular Weight	315.75 g/mol	[2] [7]
Appearance	White to off-white solid/powder	[6]
Storage Temperature	2-8°C, sealed in a dry, dark place	[8]

Hazard Identification and Risk Assessment

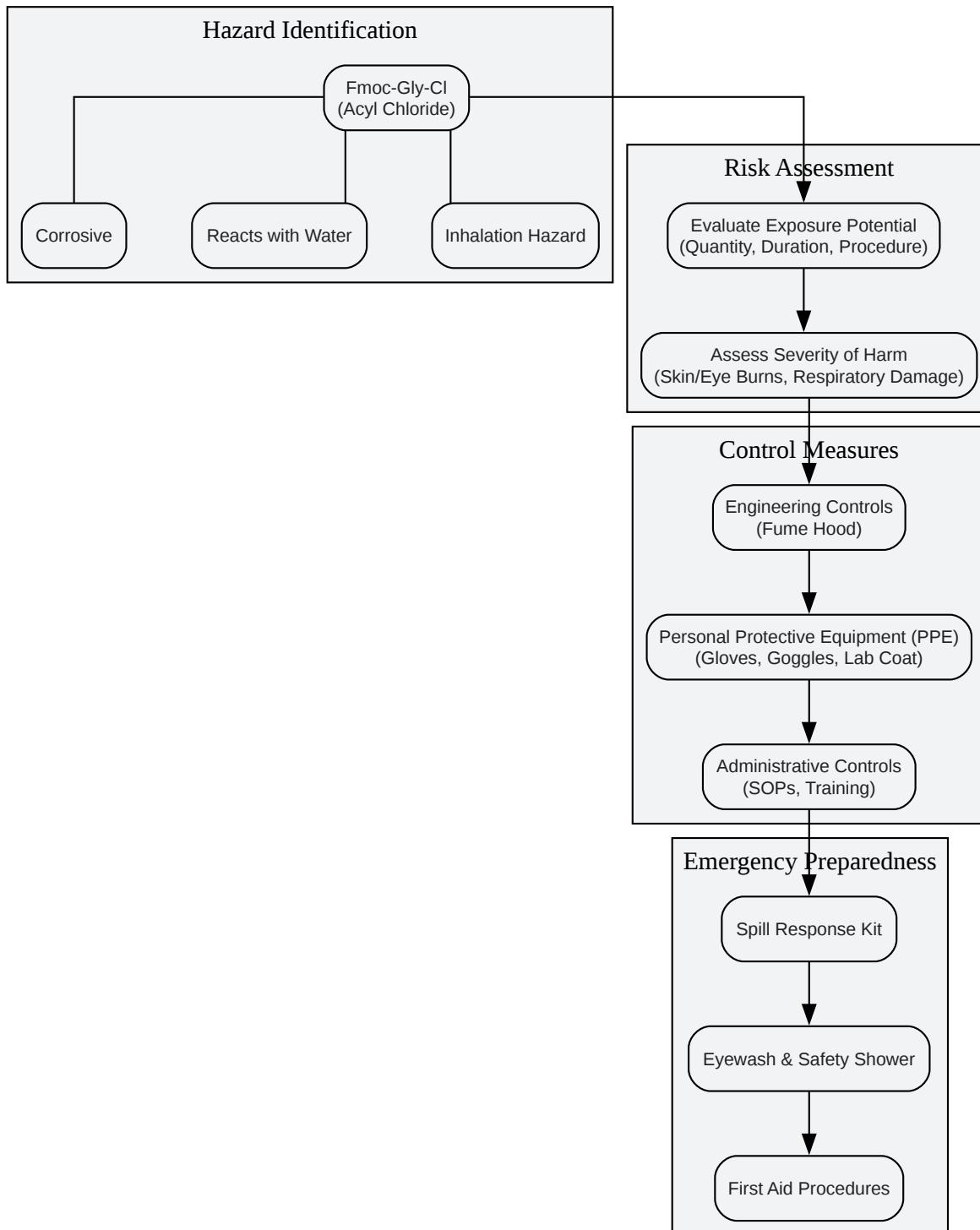
The primary hazards associated with **Fmoc-Gly-Cl** stem from its high reactivity as an acyl chloride.[\[5\]](#)[\[9\]](#) Acyl chlorides are known to be corrosive, toxic, and lachrymatory (tear-inducing).[\[9\]](#)[\[10\]](#)[\[11\]](#)

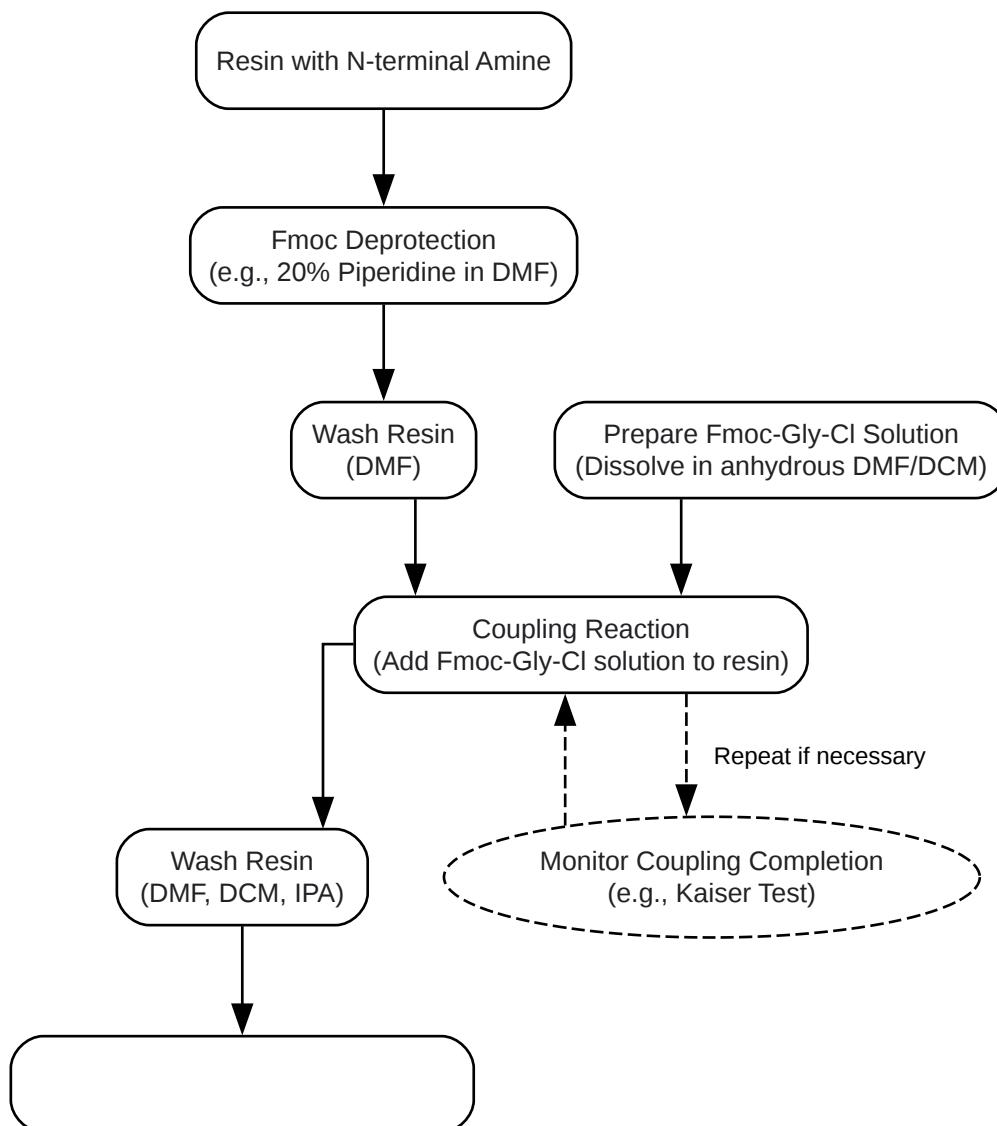
Key Hazards:

- **Corrosivity:** **Fmoc-Gly-Cl** is classified as a substance that causes severe skin burns and eye damage.[\[7\]](#)[\[11\]](#)
- **Reactivity with Water:** Like other acyl chlorides, it reacts with water, including moisture in the air, to produce hydrochloric acid (HCl) and Fmoc-glycine.[\[5\]](#)[\[9\]](#)[\[10\]](#) This reaction is exothermic and the HCl gas produced is corrosive and an irritant to the respiratory system.[\[5\]](#)
- **Inhalation Toxicity:** Inhalation of **Fmoc-Gly-Cl** dust or its decomposition products (HCl gas) can cause respiratory irritation.
- **Moisture Sensitivity:** The compound is sensitive to moisture and must be handled under anhydrous conditions to maintain its chemical integrity and prevent the release of HCl gas.[\[9\]](#)

A thorough risk assessment should be conducted before any procedure involving **Fmoc-Gly-Cl**. This involves identifying potential exposure scenarios and implementing appropriate control measures.

Risk Management Workflow



[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chempep.com [chempep.com]
- 2. researchgate.net [researchgate.net]

- 3. WO2010117725A2 - Production of peptides containing poly-gly sequences using fmoc chemistry - Google Patents [patents.google.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. chem.uci.edu [chem.uci.edu]
- 7. researchgate.net [researchgate.net]
- 8. Advances in Fmoc solid-phase peptide synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 9. peptide.com [peptide.com]
- 10. luxembourg-bio.com [luxembourg-bio.com]
- 11. Fmoc Solid Phase Peptide Synthesis: Mechanism and Protocol - Creative Peptides [creative-peptides.com]
- To cite this document: BenchChem. [Safety and handling precautions for Fmoc-Gly-Cl.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b019236#safety-and-handling-precautions-for-fmoc-gly-cl]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com